

2-(4-Fluorophenoxy)phenol proper disposal procedures

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Compound of Interest

Compound Name: 2-(4-Fluorophenoxy)phenol

CAS No.: 91378-26-6

Cat. No.: B3166758

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2-(4-Fluorophenoxy)phenol Proper Disposal Procedures

Part 1: Chemical Identity & Safety Profile

Chemical Name: **2-(4-Fluorophenoxy)phenol** CAS Number: 91378-26-6 (Verify against container label as isomer variations exist) Molecular Formula: C₁₂H₉FO₂ Molecular Weight: 204.20 g/mol Synonyms: 2-(4-Fluoro-phenoxy)-phenol; 4'-Fluoro-2-hydroxydiphenyl ether[1]

Immediate Hazard Assessment: Before initiating disposal, you must acknowledge the specific hazards associated with fluorinated diphenyl ethers. Unlike simple organic solvents, this compound combines phenolic reactivity with halogenated persistence.

Hazard Class	GHS Classification (Typical)	Critical Handling Requirement
Health	Skin Irrit. 2 (H315), Eye Irrit. 2 (H319)	Do not treat as benign. Phenolic hydroxyl groups can facilitate rapid skin absorption. [1]
Environmental	Aquatic Acute/Chronic (H400/H410)	Zero Tolerance for Drain Disposal. This compound is toxic to aquatic life and difficult to remove in standard water treatment.[1]
Reactivity	Incompatible with Strong Oxidizers	Segregate from nitric acid, perchlorates, and peroxides in waste streams.[1]

Part 2: Pre-Disposal Handling & Segregation

1. Personal Protective Equipment (PPE) Matrix

- Hands: Nitrile gloves (minimum 0.11 mm thickness) are generally sufficient for incidental contact.[1] For prolonged handling or spill cleanup, use Double-gloving or Viton/Butyl gloves. [1]
- Eyes: Chemical splash goggles.[1]
- Body: Lab coat required; chemical-resistant apron recommended if handling liquid stock >100 mL.[1]

2. Waste Stream Classification You must categorize this chemical as Halogenated Organic Waste.[1]

- Why? The presence of the Fluorine atom requires specific incineration conditions (flue gas scrubbing) to prevent the formation of hydrofluoric acid (HF) and other toxic byproducts during combustion.

- Never mix with non-halogenated solvents (e.g., pure ethanol, acetone) if your facility separates these streams, as this significantly increases disposal costs.

Part 3: Disposal Protocols

Scenario A: Solid Waste (Pure Substance or Contaminated Debris)

Applicable to: Expired solid stock, contaminated gloves, weighing boats, paper towels.

- Containment: Place waste in a clear, puncture-proof polyethylene bag or wide-mouth jar.
- Secondary Containment: If using a bag, place the sealed bag inside a rigid container (e.g., a fiber drum or plastic pail) labeled "Solid Hazardous Waste."
- Labeling:
 - Primary Constituent: "**2-(4-Fluorophenoxy)phenol**"[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Hazard Checkbox: Toxic Irritant[\[1\]](#)
 - Tag: "Halogenated Organic Solid"[\[1\]](#)

Scenario B: Liquid Waste (Solutions)

Applicable to: Reaction mixtures, mother liquors, HPLC effluent.

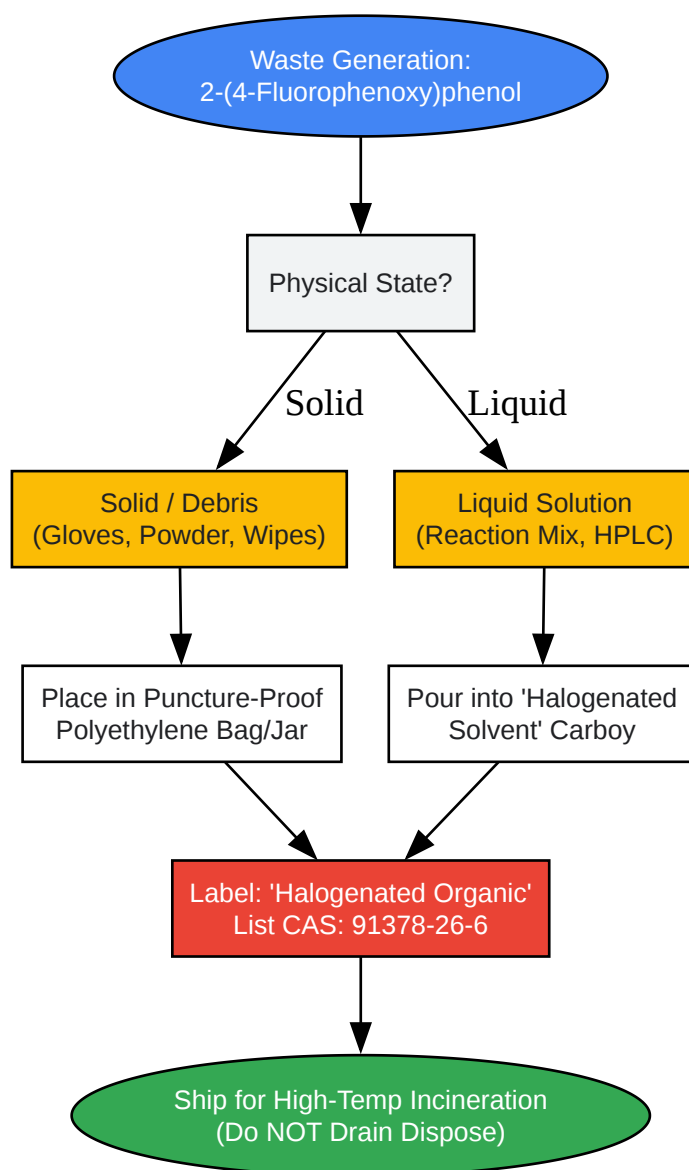
- Segregation: Pour into the Halogenated Solvent waste carboy.
 - Compatibility Check: Ensure the carboy does not contain strong acids or oxidizers.[\[1\]](#)
- Concentration Limit: If the concentration of **2-(4-Fluorophenoxy)phenol** is >5%, flag the container for "High BTU / Halogenated" disposal to alert the disposal vendor.[\[1\]](#)
- Rinsing: Triple-rinse empty stock bottles with a compatible solvent (e.g., acetone).[\[1\]](#) Collect the first two rinses as hazardous waste.[\[1\]](#) The third rinse can often be sewerred only if confirmed by local EHS policy; otherwise, collect all rinses.

- Defacing: Completely deface the original manufacturer label on the empty bottle before discarding it in the glass trash.

Scenario C: Spill Cleanup (Immediate Action)

- Isolate: Evacuate the immediate area if the spill is large (>100 mL) or if aerosol formation is suspected.[\[1\]](#)
- PPE Up: Wear double nitrile gloves and goggles.[\[1\]](#)
- Absorb: Use an inert absorbent (Vermiculite, Diatomaceous Earth, or Universal Spill Pads).
 - Prohibited: Do not use sawdust or paper towels for large spills (combustible).[\[1\]](#)
- Collect: Scoop absorbed material into a heavy-duty plastic bag.
- Decontaminate: Scrub the surface with a soap/water solution.[\[1\]](#) Collect the wash water as liquid halogenated waste.[\[1\]](#)

Part 4: Visual Decision Tree (Disposal Workflow)



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Figure 1: Decision logic for segregating and packaging **2-(4-Fluorophenoxy)phenol** waste streams.

Part 5: Regulatory & Technical Reference

Why Incineration? The presence of the Fluorine-Carbon bond (C-F) creates high thermal stability.[1] Standard biological waste treatment (sewage) cannot degrade this bond efficiently, leading to bioaccumulation. High-temperature incineration (>1100°C) is the only validated method to break the C-F bond, with scrubbers required to capture the resulting HF gas.

US EPA / RCRA Considerations:

- Listing: Not specifically P-listed or U-listed.
- Characteristic: It is not ignitable, corrosive, or reactive by default.
- Generator Status: Dispose of as "Non-RCRA Regulated Halogenated Waste" unless mixed with listed solvents (e.g., F-listed solvents like Methylene Chloride).[1]

References

- National Center for Biotechnology Information (NCBI). (2024).[1] PubChem Compound Summary for CID 12224021, **2-(4-Fluorophenoxy)phenol**. Retrieved from [Link]
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- To cite this document: BenchChem. [2-(4-Fluorophenoxy)phenol proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3166758/docs#2-4-fluorophenoxy-phenol-proper-disposal-procedures]

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